

# An In-depth Technical Guide to Europium(III) Chloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Europium(III) chloride*

Cat. No.: *B157653*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **Europium(III) chloride**, with a focus on its molar mass and chemical formula. The information is presented to be a valuable resource for professionals in research and development.

## Chemical Formula and Molar Mass

**Europium(III) chloride** is an inorganic compound that exists in both anhydrous and hydrated forms. The chemical formula for the anhydrous compound is  $\text{EuCl}_3$ .<sup>[1][2]</sup> It is a yellow solid that is hygroscopic, meaning it readily absorbs water from the atmosphere to form a white crystalline hexahydrate,  $\text{EuCl}_3 \cdot 6\text{H}_2\text{O}$ .<sup>[1][3][4]</sup>

The molar mass of a chemical compound is a fundamental property, representing the mass of one mole of that substance. For **Europium(III) chloride**, the molar mass differs between its anhydrous and hydrated forms due to the presence of water molecules in the latter.

Quantitative Data Summary

Property	Anhydrous Europium(III) Chloride	Hydrated Europium(III) Chloride	Europium (Eu)	Chlorine (Cl)
Chemical Formula	$\text{EuCl}_3$	$\text{EuCl}_3 \cdot 6\text{H}_2\text{O}$	Eu	Cl
Molar Mass (g/mol)	258.323[1]	366.41[1][5]	151.964[6][7][8][9]	35.45[10][11]

The molar mass of **Europium(III) chloride** is calculated by summing the atomic masses of its constituent elements. For the anhydrous form, this is the atomic mass of one europium atom and three chlorine atoms. The hexahydrate form includes an additional six water molecules in its structure, which is reflected in its higher molar mass.

## Experimental Protocols

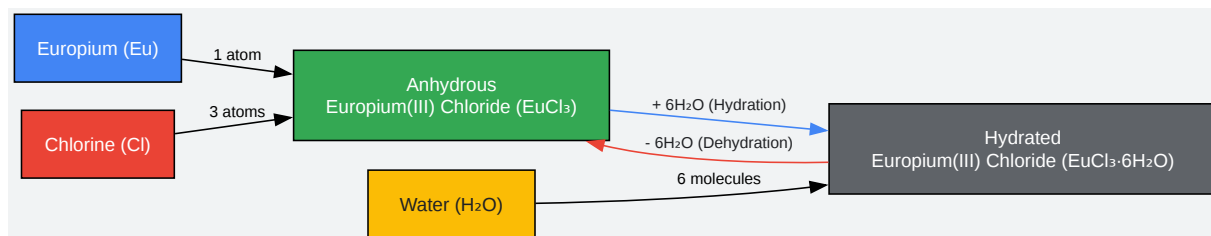
### Preparation of Anhydrous Europium(III) Chloride

A common method for preparing anhydrous  $\text{EuCl}_3$  involves the "ammonium chloride route". This process typically starts with either europium oxide ( $\text{Eu}_2\text{O}_3$ ) or hydrated europium chloride ( $\text{EuCl}_3 \cdot 6\text{H}_2\text{O}$ ). These starting materials are carefully heated with ammonium chloride to approximately  $230^\circ\text{C}$ . This reaction produces an intermediate compound,  $(\text{NH}_4)_2[\text{EuCl}_5]$ . [1]

The subsequent thermal decomposition of this pentachloride intermediate yields anhydrous **Europium(III) chloride**. [1] It is important to note that simple heating of the hydrated salt is not a viable method for producing the anhydrous form, as this will result in the formation of an oxychloride. [1]

## Logical Relationships

The following diagram illustrates the relationship between the constituent elements and the different forms of **Europium(III) chloride**.



[Click to download full resolution via product page](#)

Caption: Relationship between Europium, Chlorine, and the anhydrous and hydrated forms of **Europium(III) chloride**.

## Applications in Research

**Europium(III) chloride** serves as a precursor in the synthesis of other europium compounds. [1][3] For instance, it can be reduced with hydrogen gas to produce Europium(II) chloride. [1][3] Furthermore, it is a starting material for the preparation of organometallic europium complexes. [1][3] The luminescent properties of europium compounds make them valuable in various research applications, including the development of phosphors and bio-imaging probes. [2]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Europium(III) chloride - Wikipedia [en.wikipedia.org]
- 2. Buy Europium(III) chloride | 10025-76-0 [smolecule.com]
- 3. Europium(III)\_chloride [chemeurope.com]
- 4. Europium Chloride EuCl<sub>3</sub>·6H<sub>2</sub>O Powder Price [attelements.com]
- 5. 塩化ユウロピウム(III) 六水和物 99.9% trace metals basis | Sigma-Aldrich [sigmaaldrich.com]

- 6. webqc.org [webqc.org]
- 7. Europium | Eu | CID 23981 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Atomic Number of Europium Eu [atomicnumber.net]
- 9. Element: Europium — Periodic table [pse-info.de]
- 10. casestudyhelp.com [casestudyhelp.com]
- 11. echemi.com [echemi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Europium(III) Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157653#europium-iii-chloride-molar-mass-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)